

Technical Guide: Methyl 2-iodo-4-nitrobenzoate

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Compound of Interest

Compound Name: Methyl 2-iodo-4-nitrobenzoate

CAS No.: 6326-42-7

Cat. No.: B1593988

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CAS Number: 6326-42-7 Synonyms: 2-Iodo-4-nitrobenzoic acid methyl ester; **Methyl 2-iodo-4-nitrobenzoate** Primary Utility: Intermediate for Antibody-Drug Conjugates (ADCs) and Antifolate Therapeutics[1]

Part 1: Executive Summary & Chemical Profile[1]

Methyl 2-iodo-4-nitrobenzoate is a specialized halogenated nitro-aromatic intermediate critical to modern medicinal chemistry.[1] Unlike generic building blocks, its specific substitution pattern—an ortho-iodine relative to the ester and a para-nitro group—renders it uniquely reactive for orthogonal functionalization.[1]

Its primary value lies in its role as a scaffold for Antibody-Drug Conjugates (ADCs), specifically in the synthesis of antifolate linker-drugs (e.g., intermediate XT134).[1] The iodine atom serves as a "handle" for transition-metal catalyzed cross-couplings (Suzuki, Sonogashira), while the nitro group acts as a masked amine for subsequent amide bond formation, allowing researchers to build complex, biologically active molecules with precise geometry.[1]

Chemical Identity Table[1]

Property	Specification
CAS Number	6326-42-7
Molecular Formula	C ₈ H ₆ INO ₄
Molecular Weight	307.04 g/mol
Appearance	Light yellow to yellow solid
Melting Point	68–72 °C (Typical)
Boiling Point	~359.5 °C (Predicted)
Solubility	Soluble in DCM, EtOAc, MeOH; Insoluble in water
SMILES	<chem>COC(=O)C1=C(I)C=C(C=C1)[O-]</chem>

Part 2: Synthesis & Production Protocols

Primary Synthesis Route: Acid-Catalyzed Esterification

The most robust and scalable method for producing CAS 6326-42-7 is the direct Fischer esterification of commercially available 2-iodo-4-nitrobenzoic acid.^[1] This method preserves the iodine-carbon bond, which can be labile under harsh basic conditions.^[1]

Reagents:

- Substrate: 2-Iodo-4-nitrobenzoic acid (1.0 equiv)
- Solvent/Reagent: Methanol (anhydrous, excess)^[1]
- Catalyst: Sulfuric acid (H₂SO₄, conc., 1.0 equiv) or Thionyl Chloride (SOCl₂, 1.1 equiv)^[1]

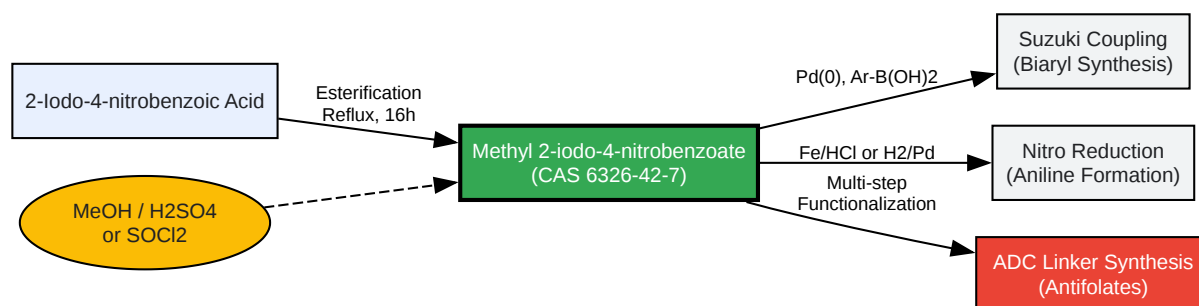
Protocol (Thionyl Chloride Method):

- Setup: Equip a round-bottom flask with a reflux condenser and a drying tube (CaCl₂).
- Dissolution: Suspend 2-iodo-4-nitrobenzoic acid in anhydrous methanol (0.5 M concentration).

- Activation: Cool the solution to 0°C in an ice bath. Add thionyl chloride dropwise over 20 minutes. Caution: Exothermic reaction with gas evolution (SO₂, HCl).[1]
- Reflux: Remove the ice bath and heat the mixture to reflux (65°C) for 4–16 hours. Monitor by TLC (Hexane/EtOAc 3:1) until the starting acid is consumed.[1]
- Workup: Concentrate the mixture under reduced pressure to remove methanol. Dissolve the residue in Ethyl Acetate (EtOAc).[1]
- Wash: Wash with saturated NaHCO₃ (2x) to remove unreacted acid, followed by brine.
- Purification: Dry over Na₂SO₄, filter, and concentrate. Recrystallize from Hexane/EtOAc if necessary.

Synthesis Workflow Diagram

The following diagram illustrates the synthesis logic and downstream utility.



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Caption: Synthesis pathway from benzoic acid precursor to **Methyl 2-iodo-4-nitrobenzoate** and its divergence into critical medicinal chemistry applications.

Part 3: Applications in Drug Discovery

Antibody-Drug Conjugates (ADCs)

Methyl 2-iodo-4-nitrobenzoate is identified as a key intermediate (code XT134) in the synthesis of novel antifolate linker-drugs.[1] In this context, the molecule serves as a

"bifunctional linker core":

- The Iodine (C-2): Allows for the attachment of the antifolate payload or spacer units via palladium-catalyzed cross-coupling.[\[1\]](#)
- The Ester (C-1): Is hydrolyzed to the acid to form an amide bond with the antibody linker machinery.[\[1\]](#)
- The Nitro (C-4): Is reduced to an amine to introduce solubility-enhancing groups or further targeting moieties.[\[1\]](#)

Case Study: In patent US20250114466A1, this compound is synthesized by treating the carboxylic acid precursor with methanol and sulfuric acid at 85°C, yielding the ester as a yellow foam used directly in subsequent coupling steps [\[1\]](#).[\[1\]](#)

Palladium-Catalyzed Cross-Coupling

The ortho-iodo position is highly reactive toward oxidative addition by Palladium(0).[\[1\]](#) This allows for the rapid generation of biaryl libraries.[\[1\]](#)

- Suzuki-Miyaura: Coupling with aryl boronic acids to create 2-aryl-4-nitrobenzoates.[\[1\]](#)
- Sonogashira: Coupling with terminal alkynes to create rigid, conjugated systems often found in kinase inhibitors.[\[1\]](#)

Self-Validating Protocol (Suzuki):

- Catalyst: Pd(dppf)Cl₂ (5 mol%)[\[1\]](#)
- Base: K₂CO₃ (2.0 equiv)
- Solvent: Dioxane/Water (4:1)[\[1\]](#)
- Condition: 80°C, 4 hours.
- Validation: The disappearance of the iodine peak in HPLC/LCMS confirms the formation of the C-C bond.[\[1\]](#)

Part 4: Safety & Handling (E-E-A-T)[1]

While specific toxicological data for this isomer is limited, its structural class (nitro-halo-benzoates) dictates strict safety protocols.[1]

Hazard Class	Risk Description	Handling Protocol
Skin Irritant	Causes skin irritation (H315). [1]	Wear nitrile gloves (double-glove recommended).[1]
Eye Irritant	Causes serious eye irritation (H319).	Use safety goggles; access to an eye wash station is mandatory.
Sensitizer	Potential skin sensitizer due to reactive iodine.	Avoid dust formation; handle in a fume hood.
Storage	Light sensitive (Iodine bond).	Store in amber vials at 2–8°C under inert gas (Argon/Nitrogen).

Disposal: Treat as hazardous organic waste containing halogens. Do not mix with strong oxidizers or reducing agents.

References

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Sources

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